

An In-depth Technical Guide to the Safe Handling of Tributyl(iodomethyl)stannane

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Compound of Interest

Compound Name: *Tributyl(iodomethyl)stannane*

Cat. No.: *B1310542*

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For researchers, scientists, and drug development professionals, the proper handling of reactive and potentially hazardous chemical reagents is paramount. This guide provides a comprehensive overview of the safety and handling precautions for **Tributyl(iodomethyl)stannane**, a versatile reagent in organic synthesis. The information presented is compiled from safety data sheets of structurally similar organotin compounds and established experimental protocols.

Chemical Identification and Physical Properties

Tributyl(iodomethyl)stannane is an organotin compound with the chemical formula C₁₃H₂₉ISn.^[1] Due to its chemical nature, it is generally soluble in organic solvents such as toluene, dichloromethane, and chloroform, but insoluble in water.^[2]

Table 1: Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	C ₁₃ H ₂₉ Sn	[1]
Molecular Weight	430.97 g/mol	[1]
Appearance	Colorless liquid	[1]
Purity	Typically >95%	[1][3]
Solubility	Soluble in organic solvents, insoluble in water.	[2]

Hazard Identification and Toxicological Information

Organotin compounds, as a class, are known for their toxicity.^{[4][5]} Tributyltin compounds, in particular, can be hazardous through various routes of exposure.

Table 2: GHS Hazard Statements for Structurally Similar Tributyltin Compounds

Hazard Statement	Description	Reference
H301	Toxic if swallowed	[6][7]
H312	Harmful in contact with skin	[6][7]
H315	Causes skin irritation	[6][7]
H317	May cause an allergic skin reaction	
H318 / H319	Causes serious eye damage / Causes serious eye irritation	[6][7]
H332	Harmful if inhaled	[7]
H360	May damage fertility or the unborn child	[6]
H372	Causes damage to organs through prolonged or repeated exposure	[6][7]
H410	Very toxic to aquatic life with long lasting effects	[7]

Toxicological Summary:

- Acute Toxicity: Toxic if swallowed and harmful in contact with skin or if inhaled.[6][7]
- Skin and Eye Irritation: Causes skin irritation and serious eye irritation or damage.[6][7]
- Chronic Health Effects: May cause damage to organs through prolonged or repeated exposure.[6] There is also a risk of damage to fertility or an unborn child.[6]
- Environmental Hazards: Very toxic to aquatic life with long-lasting effects.[7]

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **Tributyl(iodomethyl)stannane**.

Table 3: Recommended Personal Protective Equipment (PPE)

PPE Type	Specification	Rationale	Reference
Hand Protection	Chemically resistant gloves (e.g., PVC, Butyl rubber, Neoprene).	To prevent skin contact.	[8][9]
Eye Protection	Tightly fitting safety goggles with side-shields or a face shield.	To protect eyes from splashes.	[8][10][11]
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and appropriate chemical-resistant apron.	To prevent skin contamination.	[6][8][10]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If exposure limits may be exceeded, a NIOSH/MSHA approved respirator with an organic vapor cartridge is recommended.	To prevent inhalation of vapors.	[6][8][10][11]

Safe Handling and Storage

Proper handling and storage procedures are crucial to ensure safety and maintain the integrity of the reagent.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[6][10]

- Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.[8]
[10]
- Do not eat, drink, or smoke when using this product.[7][11]
- Wash hands thoroughly after handling.[10][11]
- Keep away from heat, sparks, and open flames.[11]

Storage:

- Store in original, tightly sealed containers.[8]
- Keep in a dry, cool, and well-ventilated place.[6][11] A storage temperature of 0-8 °C is recommended.[1]
- **Tributyl(iodomethyl)stannane** can decompose over time at ambient temperature. For longer-term storage, it is recommended to store it as a degassed 1 M solution in hexanes at -10 °C.[3][12]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[8][13]

First Aid Measures

In case of exposure, immediate action is necessary.

Table 4: First Aid Procedures

Exposure Route	First Aid Measures	Reference
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of water and soap for at least 15 minutes. Seek immediate medical attention.	[6][8][10][13]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.	[6][10][13]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[8][10][13]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[6][10][13]

Spill and Disposal Procedures

Spill Response:

- Minor Spills: Remove all ignition sources. Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, labeled container for disposal.[7][8][11]
- Major Spills: Evacuate the area and move upwind. Alert emergency responders. Wear full protective clothing and a self-contained breathing apparatus.[7][8] Prevent the spill from entering drains or waterways.[6][11][13]

Disposal:

- Waste must be disposed of as hazardous waste in accordance with local, regional, and national regulations.[\[6\]](#)[\[13\]](#) Do not allow the chemical to enter the environment.[\[6\]](#)[\[13\]](#)

Experimental Protocol: Preparation of Tributyl(iodomethyl)stannane

The following is a detailed protocol for the synthesis of **Tributyl(iodomethyl)stannane**, adapted from a procedure published in *Organic Syntheses*.[\[3\]](#)

Materials and Equipment:

- Tributyl(chloromethyl)stannane
- Sodium iodide
- Acetone
- Round-bottom flask
- Magnetic stirrer and stir bar
- Rotary evaporator
- Hexanes
- Silica gel
- Sintered glass funnel

Procedure:

- A solution of tributyl(chloromethyl)stannane (1.0 equivalent) in acetone is prepared in a round-bottom flask.
- Sodium iodide (1.5 equivalents) is added to the solution.

- The reaction mixture is stirred at room temperature. The progress of the reaction can be monitored by observing the precipitation of sodium chloride.[3]
- After the reaction is complete, the solvent is removed by rotary evaporation.
- The resulting residue is suspended in hexanes and filtered through a plug of silica gel to remove the sodium salts.
- The filtrate is concentrated under reduced pressure to yield **Tributyl(iodomethyl)stannane** as a colorless oil.

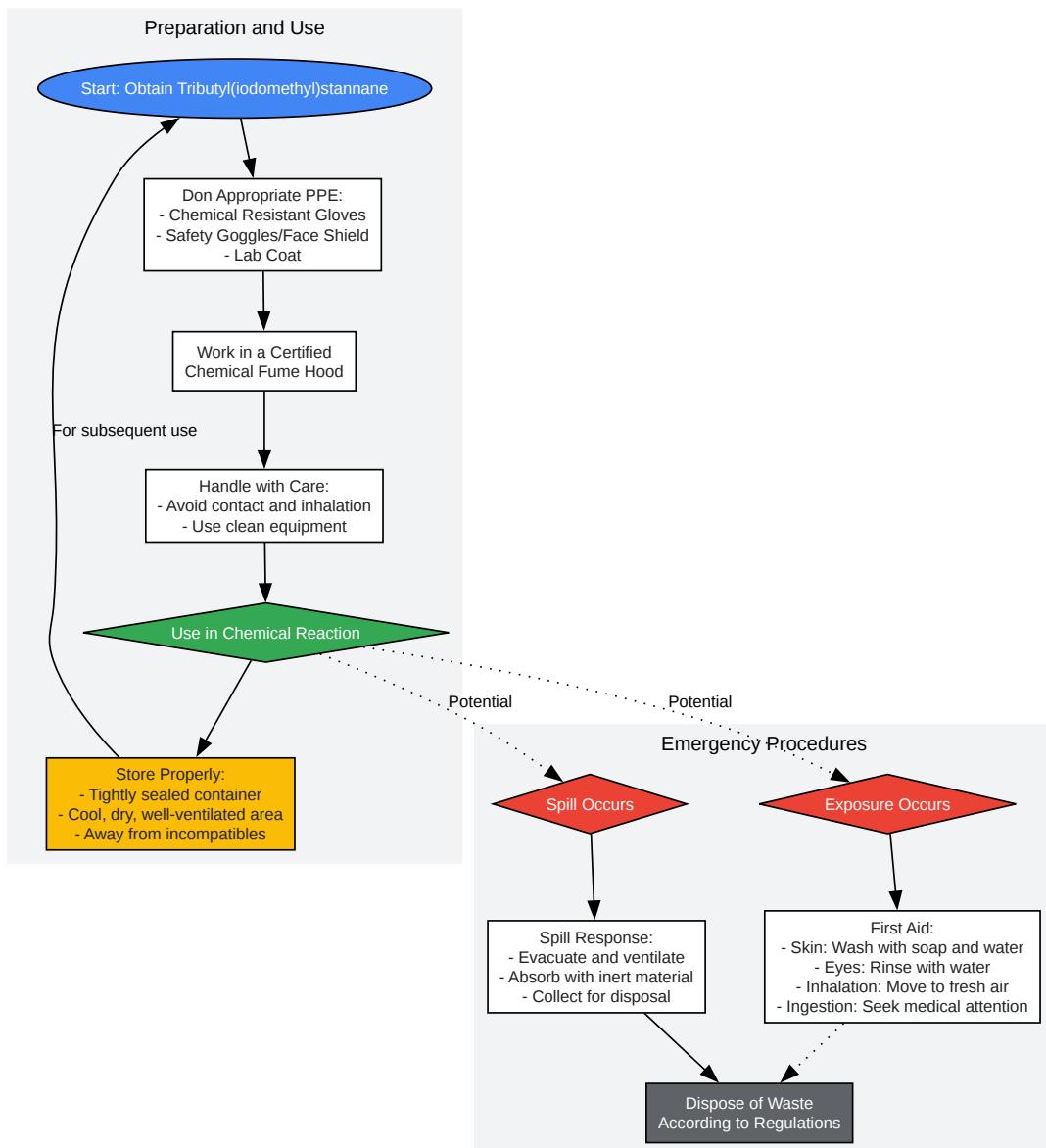
Purity Assessment:

The purity of the product can be assessed by ^1H NMR, ^{13}C NMR, and High-Resolution Mass Spectrometry (HRMS).[3][12]

Visualizations

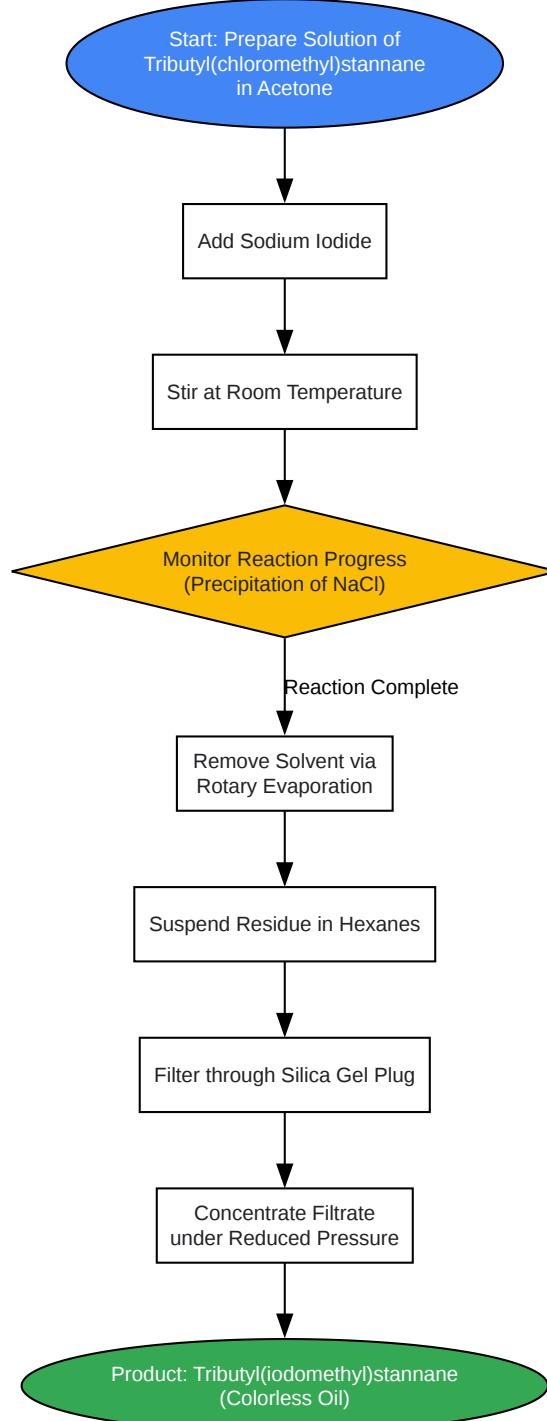
The following diagrams illustrate key workflows for the safe handling and synthesis of **Tributyl(iodomethyl)stannane**.

Safe Handling Workflow for Tributyl(iodomethyl)stannane

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Caption: Workflow for the safe handling and emergency procedures for **Tributyl(iodomethyl)stannane**.

Synthesis Workflow for Tributyl(iodomethyl)stannane



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Caption: A simplified workflow for the synthesis of **Tributyl(iodomethyl)stannane**.

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